

Essential Safety and Logistics for Handling N2,9-Diacetylguanine-13C2,15N

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Compound of Interest

Compound Name: N2,9-Diacetylguanine-13C2,15N

Cat. No.: B15556118

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For Researchers, Scientists, and Drug Development Professionals

This document provides immediate, essential guidance for the safe handling and disposal of **N2,9-Diacetylguanine-13C2,15N**. The following procedures are designed to minimize risk and ensure a safe laboratory environment. The primary hazards associated with this compound are related to its chemical properties as a skin, eye, and respiratory irritant. The stable isotopic labels (¹³C and ¹⁵N) do not confer any radiological hazard.[1][2]

Hazard Identification and Personal Protective Equipment

N2,9-Diacetylguanine is classified as a hazardous substance that can cause skin and serious eye irritation, as well as respiratory irritation.[3][4][5] Appropriate personal protective equipment (PPE) is mandatory to prevent exposure.



Hazard Class	Required Personal Protective Equipment (PPE)
Skin Corrosion/Irritation (Category 2)[3]	Wear appropriate protective gloves and clothing to prevent skin exposure.[3]
Serious Eye Damage/Eye Irritation (Category 2) [3]	Wear appropriate protective eyeglasses or chemical safety goggles.[3]
Specific target organ toxicity (single exposure) - Respiratory system (Category 3)[3]	Use a respirator with a particulates filter conforming to EN 143 if dust formation is likely. [3]

Operational Plan: Step-by-Step Handling Procedures

Adherence to the following workflow is critical for minimizing exposure and ensuring safe handling of N2,9-Diacetylguanine-13C2,15N.

Preparation:

- Ensure that an eyewash station and safety shower are readily accessible and in close proximity to the workstation.[3]
- Work in a well-ventilated area, preferably within a chemical fume hood, to avoid inhalation of dust.[5]

Donning PPE:

 Before handling the compound, put on all required PPE as specified in the table above: chemical safety goggles, protective gloves, and a lab coat. A respirator should be used if there is a risk of generating dust.

Handling the Compound:

Avoid all personal contact with the substance. Do not get it in eyes, on skin, or on clothing.
 [3][5]



- Avoid the formation of dust.[3][5] If handling the solid form, use techniques that minimize aerosolization.
- Avoid ingestion and inhalation.[3][5]
- · Storage:
 - Keep the container tightly closed.[3][5]
 - Store in a dry, cool, and well-ventilated place.
- In Case of Exposure:
 - Eyes: Immediately rinse cautiously with water for several minutes. Remove contact lenses
 if present and easy to do. Continue rinsing.[3][5] Seek medical attention.[5]
 - Skin: Take off contaminated clothing. Wash the affected area with plenty of soap and water.[3][5] If skin irritation persists, consult a physician.[5]
 - Inhalation: Remove the individual to fresh air and keep them in a position comfortable for breathing.[3][5] If the person feels unwell, call a poison center or doctor.[5]
 - Ingestion: Clean the mouth with water and drink plenty of water afterward.[5] Seek medical attention if symptoms occur.[5]

Disposal Plan

As **N2,9-Diacetylguanine-13C2,15N** contains stable isotopes, no special precautions for radioactivity are necessary.[1][2] The disposal procedure should be based on the chemical hazards of the compound.

- Waste Segregation:
 - Do not mix with general laboratory waste.[1]
 - Collect waste N2,9-Diacetylguanine-13C2,15N and any contaminated materials (e.g., gloves, weighing paper) in a suitable, closed container labeled for chemical waste.

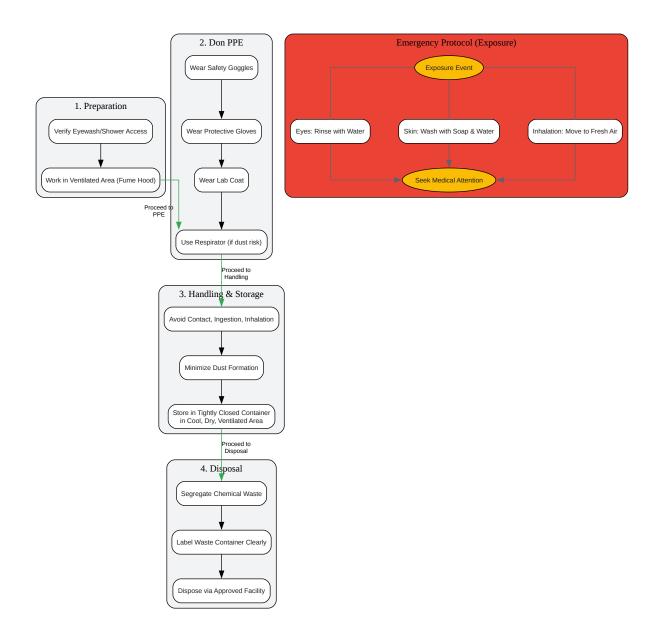


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- Container Labeling:
 - Clearly label the waste container with the full chemical name: "N2,9-Diacetylguanine-13C2,15N".
- Final Disposal:
 - Dispose of the contents and container in accordance with local, state, and federal regulations at an approved waste disposal plant.[3][5]

Workflow for Safe Handling and Disposal





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Caption: Workflow for safe handling and disposal of N2,9-Diacetylguanine-13C2,15N.



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